

Physical and chemical properties of "2-Amino-4,6-di-tert-butylphenol"

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Compound of Interest

Compound Name: 2-Amino-4,6-di-tert-butylphenol

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An In-depth Technical Guide to 2-Amino-4,6-di-tert-butylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-4,6-di-tert-butylphenol**, a key intermediate in pharmaceutical synthesis. The information is presented to support research and development activities, with a focus on structured data, detailed experimental protocols, and visual representations of synthetic pathways.

Core Compound Identification

IUPAC Name: **2-Amino-4,6-di-tert-butylphenol**^[1] Synonyms: 5-Amino-2,4-di-tert-butylphenol, 2,4-di-tert-butyl-5-aminophenol^{[2][3]} CAS Number: 1643-39-6^{[1][4]}

Physical and Chemical Properties

The physical and chemical properties of **2-Amino-4,6-di-tert-butylphenol** are summarized in the table below. It is important to note that while some experimental data is available, certain properties are based on predictions and data from structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₃ NO	[1][4]
Molecular Weight	221.34 g/mol	[1][4]
Appearance	Off-white to pink or grey solid	[3][5]
Melting Point	164-165 °C	[4]
Boiling Point	319.7 ± 30.0 °C (Predicted)	[3]
Density	0.990 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in ethanol, ether, and chloroform; almost insoluble in cold water.	[6]
pKa	11.63 ± 0.23 (Predicted)	[3]

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **2-Amino-4,6-di-tert-butylphenol**. Below are the available spectral data.

Technique	Data
¹ H NMR	(400 MHz, DMSO-d ₆) δ 8.64 (s, 1H, OH), 6.84 (s, 1H, Ar-H), 6.08 (s, 1H, Ar-H), 4.39 (s, 2H, NH ₂), 1.27 (m, 18H, 2 x -C(CH ₃) ₃)[5][7]
¹³ C NMR	While specific data for 2-Amino-4,6-di-tert-butylphenol is not readily available, typical chemical shifts for similar aromatic compounds suggest signals in the regions of 110-150 ppm for aromatic carbons, and around 30-35 ppm for the tert-butyl carbons.
Mass Spectrometry	ESI-MS: m/z 222.4 [M+H] ⁺ [5][7]
Infrared (IR)	The FTIR spectrum is expected to show characteristic absorption bands for O-H, N-H, C-H (aromatic and aliphatic), and C=C (aromatic) stretching and bending vibrations.[5]

Experimental Protocols

Synthesis of 2-Amino-4,6-di-tert-butylphenol

A common and well-documented method for the synthesis of **2-Amino-4,6-di-tert-butylphenol** involves the reduction of its nitro precursor, 2,4-di-tert-butyl-5-nitrophenol.[5][8]

Reaction: Reduction of 2,4-di-tert-butyl-5-nitrophenol

Materials:

- 2,4-di-tert-butyl-5-nitrophenol
- Ethanol
- Ammonium formate
- Palladium on activated carbon (5% wt.)
- Celite

Procedure:

- To a refluxing solution of 2,4-di-tert-butyl-5-nitrophenol (1.86 g, 7.40 mmol) and ammonium formate (1.86 g) in ethanol (75 mL), add 5% palladium on activated carbon (900 mg).[\[5\]](#)[\[7\]](#)
- Stir the reaction mixture at reflux for 2 hours.[\[5\]](#)[\[7\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[5\]](#)[\[7\]](#)
- Filter the reaction mixture through a pad of Celite to remove the palladium catalyst.[\[5\]](#)[\[7\]](#)
- Wash the Celite pad with methanol.
- Combine the filtrates and concentrate them under reduced pressure to yield 5-amino-2,4-di-tert-butyl-phenol as a grey solid (1.66 g, quantitative yield).[\[5\]](#)[\[7\]](#)

An alternative procedure involves the use of hydrogen gas under pressure with a palladium on carbon catalyst.[\[8\]](#)

Procedure using Hydrogen Gas:

- Charge a reactor with 2,4-di-tert-butyl-5-nitrophenol (100 g), Ethyl acetate (800 ml), and 5% Pd/C (5 g) at 30±5°C.[\[8\]](#)
- Stir the reaction mass for 20 hours under a hydrogen gas pressure of 4-5 kg/cm² at 30±5°C.[\[8\]](#)
- Filter the reaction mass through a hyflow bed and wash with ethyl acetate.[\[8\]](#)
- To the filtrate, add an aqueous sodium chloride solution and stir for 15 minutes at 30±5°C.[\[8\]](#)
- Separate the organic and aqueous layers. Dry the organic layer with sodium sulphate.[\[8\]](#)
- Distill the organic layer under vacuum below 45°C and co-distill with cyclohexane below 50°C.[\[8\]](#)
- To the obtained compound, add cyclohexane and stir for 60 minutes at 30±5°C.[\[8\]](#)

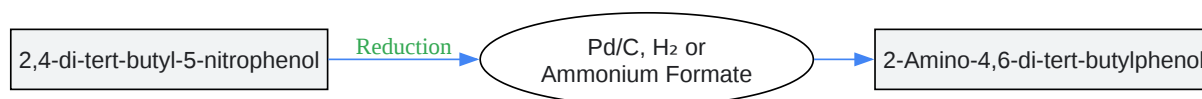
- Filter the reaction mass and wash with cyclohexane to obtain the title compound.[8]

Role in Drug Development

2-Amino-4,6-di-tert-butylphenol is a crucial intermediate in the synthesis of Ivacaftor (trade name Kalydeco), a drug used for the treatment of cystic fibrosis in patients with specific mutations in the CFTR gene.[8][9] Ivacaftor's molecular structure is N-(2,4-di-tert-butyl-5-hydroxyphenyl)-1,4-dihydro-4-oxoquinoline-3-carboxamide.[9] The **2-Amino-4,6-di-tert-butylphenol** moiety provides the di-tert-butylphenol part of the final drug molecule.[9] The synthesis involves the coupling of **2-Amino-4,6-di-tert-butylphenol** with a quinoline carboxylic acid derivative.[4][10]

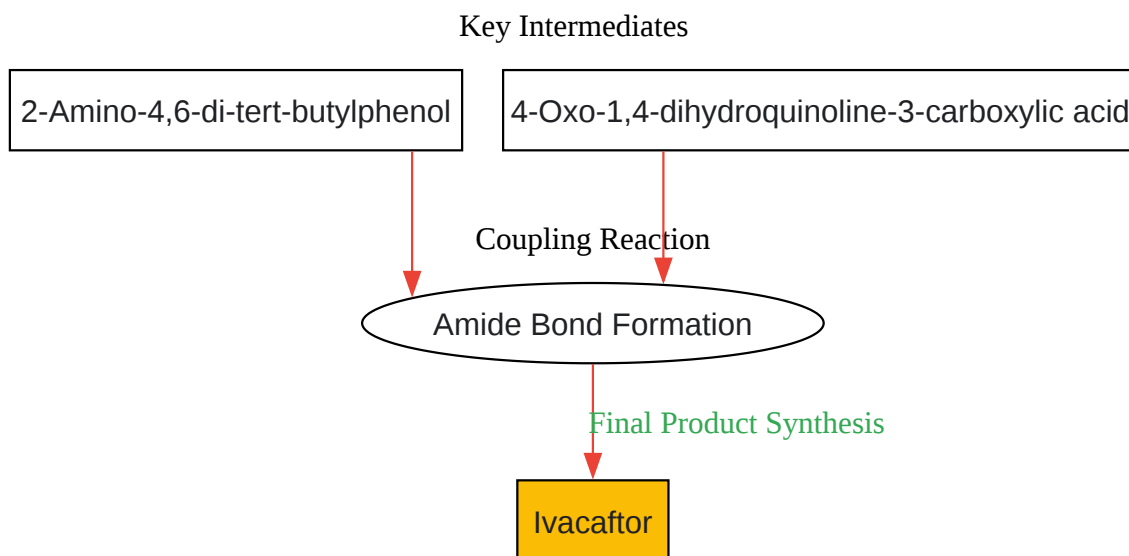
Visualizations

The following diagrams, generated using Graphviz, illustrate key processes involving **2-Amino-4,6-di-tert-butylphenol**.



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Caption: Synthesis of **2-Amino-4,6-di-tert-butylphenol**.



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